

# How to prepare CHMFL-ABL-053 stock solution for cell culture

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: CHMFL-ABL-053

Cat. No.: B15612950

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## Application Notes and Protocols for CHMFL-ABL-053

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**CHMFL-ABL-053** is a potent and selective small molecule inhibitor of BCR-ABL, SRC, and p38 kinases. It has demonstrated significant anti-proliferative activity in various chronic myeloid leukemia (CML) cell lines, making it a valuable tool for cancer research and drug development. [1] These application notes provide a detailed protocol for the preparation of **CHMFL-ABL-053** stock solutions for use in cell culture experiments.

### Physicochemical and Biological Properties

A summary of the key properties of **CHMFL-ABL-053** is presented in the table below. This information is essential for accurate stock solution preparation and experimental design.

Property	Value	Reference
Full Chemical Name	2-((3-Amino-4-methylphenyl)amino)-N-(2-methyl-5-(3-(trifluoromethyl)benzamido)phenyl)-4-(methylamino)pyrimidine-5-carboxamide	[1]
CAS Number	1808287-83-3	[2][3][4]
Molecular Formula	C28H26F3N7O2	[2]
Molecular Weight	549.56 g/mol	[2][3]
Primary Targets	BCR-ABL, SRC, p38	
IC50 (ABL1)	70 nM	[1]
IC50 (SRC)	90 nM	
IC50 (p38)	62 nM	
GI50 (K562 cells)	14 nM	[1]
GI50 (KU812 cells)	25 nM	[1]
GI50 (MEG-01 cells)	16 nM	[1]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	General Practice
Storage (Powder)	-20°C	General Practice
Storage (Stock Solution)	-20°C or -80°C	General Practice

## Experimental Protocols

### Materials

- **CHMFL-ABL-053** powder
- Anhydrous/sterile dimethyl sulfoxide (DMSO)

- Sterile microcentrifuge tubes (1.5 mL)
- Sterile, nuclease-free pipette tips
- Calibrated precision balance
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

## Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **CHMFL-ABL-053** in DMSO. This concentration is a common starting point for subsequent dilutions to working concentrations for cell-based assays.

Calculation:

To prepare a 10 mM stock solution, the required mass of **CHMFL-ABL-053** can be calculated using the following formula:

$$\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$$

For example, to prepare 1 mL of a 10 mM stock solution:

$$\text{Mass (mg)} = 10 \text{ mM} \times 1 \text{ mL} \times 549.56 \text{ g/mol} / 1000 = 5.4956 \text{ mg}$$

Procedure:

- **Safety First:** Don appropriate PPE before handling the compound and solvent.
- **Weighing:** Tare a sterile 1.5 mL microcentrifuge tube on a calibrated analytical balance. Carefully weigh out approximately 5.50 mg of **CHMFL-ABL-053** powder into the tube.
- **Solubilization:** Add 1 mL of sterile DMSO to the microcentrifuge tube containing the **CHMFL-ABL-053** powder.
- **Dissolution:** Cap the tube tightly and vortex for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath can aid dissolution if necessary. Visually

inspect the solution to ensure no particulates are present.

- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20  $\mu\text{L}$ ) in sterile microcentrifuge tubes.
- Labeling: Clearly label each aliquot with the compound name (**CHMFL-ABL-053**), concentration (10 mM), solvent (DMSO), and the date of preparation.
- Storage: Store the aliquots at  $-20^{\circ}\text{C}$  or  $-80^{\circ}\text{C}$ , protected from light.

## Preparation of Working Solutions for Cell Culture

The final concentration of **CHMFL-ABL-053** in your cell culture experiment will depend on the specific cell line and assay. The GI50 values in the table above can serve as a starting point for determining the appropriate concentration range.

Important Consideration: The final concentration of DMSO in the cell culture medium should be kept as low as possible, typically below 0.1%, as higher concentrations can be toxic to cells. Always include a vehicle control (media with the same final concentration of DMSO) in your experiments.

Procedure:

- Thaw Stock Solution: Thaw a single aliquot of the 10 mM **CHMFL-ABL-053** stock solution at room temperature.
- Serial Dilution (if necessary): It is recommended to perform initial serial dilutions of the concentrated stock solution in DMSO before the final dilution into the aqueous cell culture medium to prevent precipitation of the compound.
- Final Dilution: Directly add the appropriate volume of the **CHMFL-ABL-053** stock or diluted solution to the pre-warmed cell culture medium to achieve the desired final concentration. Mix well by gentle pipetting or swirling.

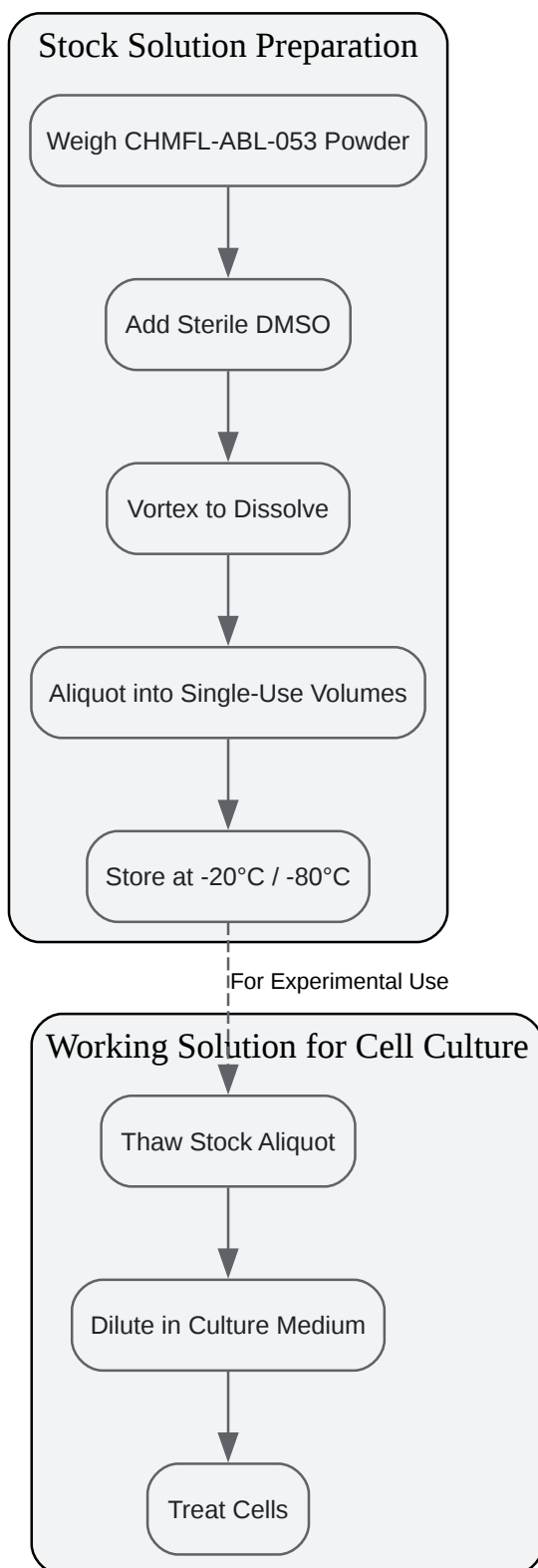
Example Dilution for a 1  $\mu\text{M}$  Final Concentration:

To prepare 1 mL of cell culture medium with a final **CHMFL-ABL-053** concentration of 1  $\mu\text{M}$  from a 10 mM stock solution:

- $(10,000 \mu\text{M}) \times V1 = (1 \mu\text{M}) \times (1000 \mu\text{L})$
- $V1 = 0.1 \mu\text{L}$

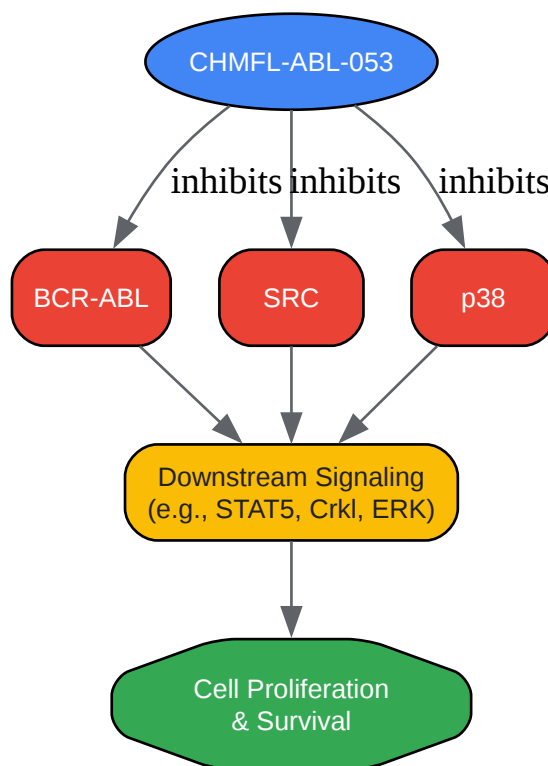
This small volume can be difficult to pipette accurately. Therefore, a serial dilution is recommended. For instance, first dilute the 10 mM stock 1:100 in DMSO to make a 100  $\mu\text{M}$  intermediate solution. Then, add 10  $\mu\text{L}$  of the 100  $\mu\text{M}$  solution to 990  $\mu\text{L}$  of cell culture medium to get a final concentration of 1  $\mu\text{M}$ . The final DMSO concentration in this case would be 1%. To achieve a lower DMSO concentration, further serial dilutions in DMSO would be required before the final addition to the medium.

## Visualizations



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Caption: Experimental workflow for preparing **CHMFL-ABL-053** solutions.



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Caption: Simplified signaling pathway inhibited by **CHMFL-ABL-053**.

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## References

- 1. Discovery of 2-((3-Amino-4-methylphenyl)amino)-N-(2-methyl-5-(3-(trifluoromethyl)benzamido)phenyl)-4-(methylamino)pyrimidine-5-carboxamide (CHMFL-ABL-053) as a Potent, Selective, and Orally Available BCR-ABL/SRC/p38 Kinase Inhibitor for Chronic Myeloid Leukemia - PubMed [pubmed.ncbi.nlm.nih.gov]
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